Stability and Storage of 1-Acetylcyclohexene: A Technical Guide

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Compound of Interest	
Compound Name:	1-Acetylcyclohexene
Cat. No.:	B1328911

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This guide provides a comprehensive overview of the stability and recommended storage conditions for **1-Acetylcyclohexene** (CAS No. 932-66-1), a versatile intermediate in organic synthesis. Understanding the stability profile of this compound is critical for ensuring its quality, purity, and performance in research and development applications. Due to the limited availability of specific, long-term stability studies on **1-Acetylcyclohexene** in publicly accessible literature, this guide combines information from safety data sheets (SDS), general chemical principles of α,β-unsaturated ketones, and standardized stability testing protocols.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **1-Acetylcyclohexene** is presented in Table 1. These properties are essential for safe handling and for designing appropriate storage and stability studies.

Property	Value
Molecular Formula	$C_8H_{12}O$
Molecular Weight	124.18 g/mol [1]
Appearance	Clear, slightly yellow liquid[2]
Boiling Point	201-202 °C (at 1 atm)[3]
Density	0.966 g/mL at 25 °C[3]
Flash Point	65 - 66 °C (149 - 150.8 °F) - closed cup[2][4]
Refractive Index	n20/D 1.49[4]

Stability Profile

1-Acetylcyclohexene is generally considered stable under normal laboratory temperatures and pressures.[2] However, its chemical structure, containing both a ketone and a carbon-carbon double bond in conjugation, makes it susceptible to degradation under certain conditions.

Key Factors Influencing Stability:

- Temperature: Elevated temperatures can accelerate degradation processes. While specific data on thermal decomposition is limited, it is advisable to store the compound at reduced temperatures to minimize any potential degradation over time.

- Light: As an α,β-unsaturated ketone, **1-Acetylcyclohexene** may be sensitive to light. Photochemical reactions can potentially lead to polymerization or other forms of degradation.

- Air/Oxygen: The presence of oxygen can lead to oxidative degradation, particularly at the allylic positions of the cyclohexene ring or through reactions involving the enone system.

- Incompatible Materials: Strong oxidizing agents and strong bases are incompatible with **1-Acetylcyclohexene** and can cause vigorous reactions or degradation.[2]

Recommended Storage Conditions

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To ensure the long-term integrity of **1-Acetylcyclohexene**, the following storage conditions are recommended based on information from safety data sheets and general chemical handling guidelines.

Parameter	Recommendation	Rationale
Temperature	Store in a cool place.[2] Refrigeration (2-8 °C) is recommended for long-term storage.[3]	To minimize the rate of potential thermal degradation.
Atmosphere	Store under an inert atmosphere (e.g., nitrogen or argon).	To prevent oxidative degradation.
Container	Store in a tightly closed container,[2] preferably an amber glass bottle.	To prevent exposure to air, moisture, and light.
Location	Store in a dry, well-ventilated place away from sources of ignition.[2]	To prevent moisture absorption and ensure safety due to its combustible nature.
Purity	97% assay is commonly available.	Impurities can sometimes catalyze degradation.

Potential Degradation Pathways

While specific degradation products for **1-Acetylcyclohexene** are not extensively documented in the literature, plausible degradation pathways can be inferred from the reactivity of its functional groups. The diagram below illustrates a logical relationship for considering potential degradation.

Potential Degradation Influences on 1-Acetylcyclohexene
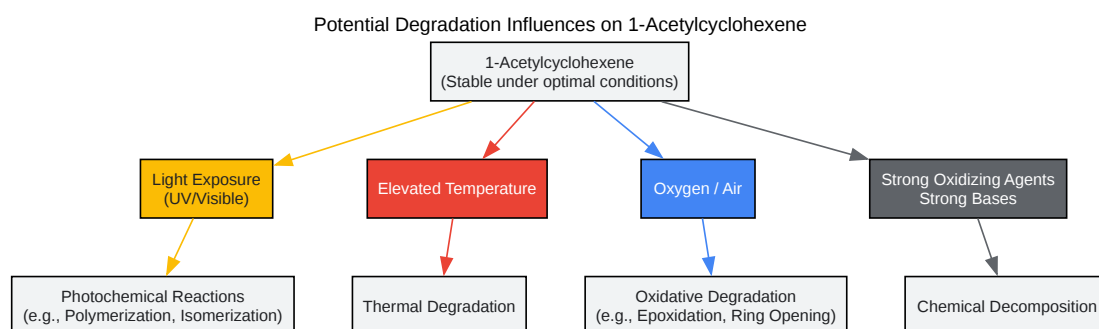
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Caption: Logical flow of potential degradation factors for **1-Acetylcyclohexene**.

Experimental Protocols for Stability Assessment

For critical applications in research and drug development, it is imperative to conduct in-house stability studies. The following are proposed experimental protocols based on general guidelines for chemical stability testing.

Protocol 1: Accelerated Thermal Stability Study

Objective: To assess the stability of **1-Acetylcyclohexene** under elevated temperature conditions to predict its long-term stability.

Methodology:

- Place accurately weighed samples of **1-Acetylcyclohexene** in sealed, amber glass vials.

- Store the vials in controlled temperature chambers at 40°C and 50°C.

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- At specified time points (e.g., 0, 1, 3, and 6 months), remove a vial from each temperature condition.

- Allow the sample to equilibrate to room temperature.

- Analyze the purity of the sample using a validated stability-indicating analytical method, such as Gas Chromatography with Flame Ionization Detection (GC-FID) or High-Performance Liquid Chromatography (HPLC).

- Monitor for the appearance of any degradation products by GC-MS.

- Record any changes in physical appearance (e.g., color).
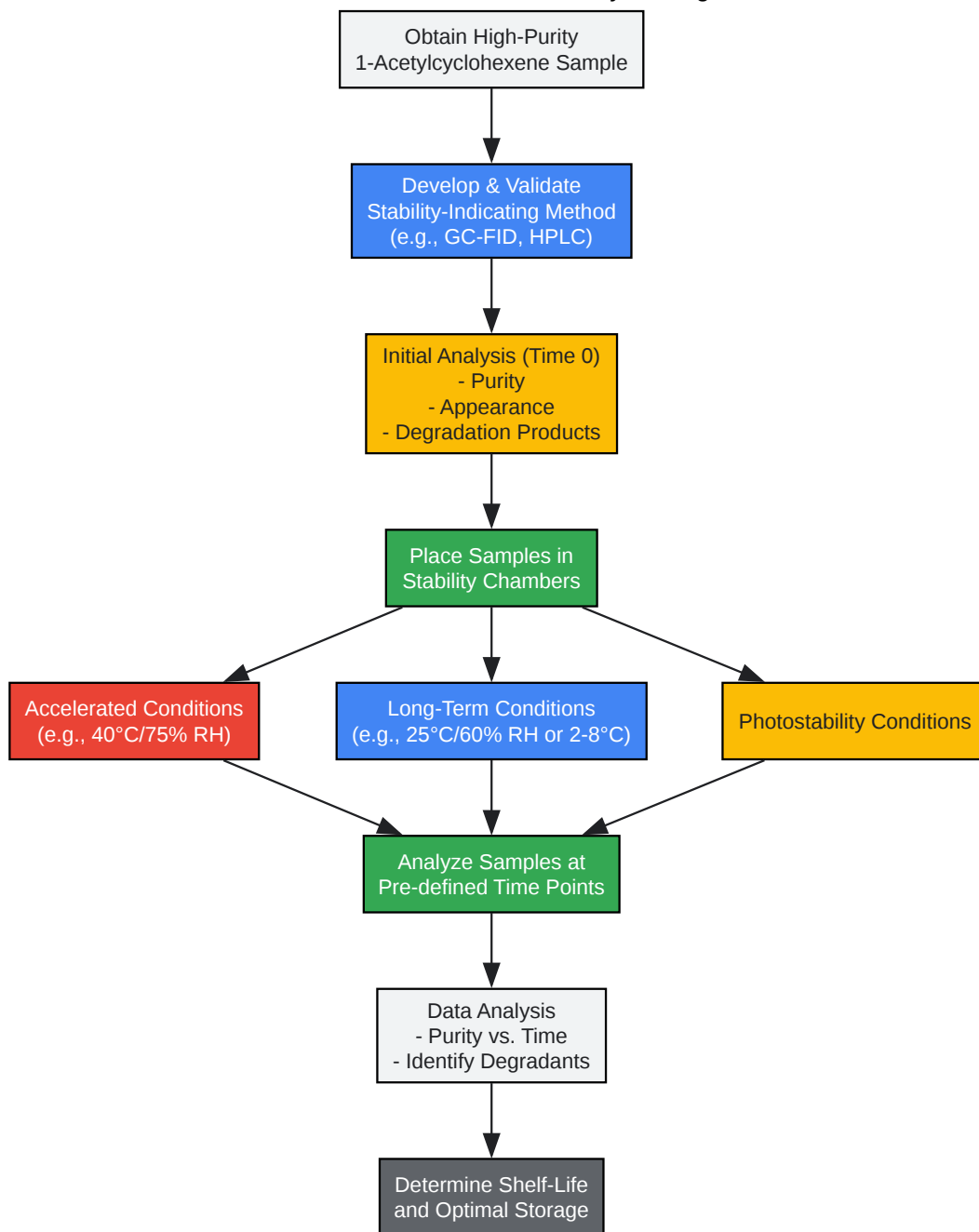
Protocol 2: Photostability Study

Objective: To determine the susceptibility of **1-Acetylcyclohexene** to degradation upon exposure to light.

Methodology:

- Place samples of **1-Acetylcyclohexene** in photostable, transparent containers (e.g., quartz vials).

- Expose the samples to a light source that provides both UV and visible light, following ICH Q1B guidelines for photostability testing.

- Simultaneously, store a control sample, wrapped in aluminum foil to protect it from light, under the same temperature and humidity conditions.

- After a specified duration of exposure, analyze both the exposed and control samples for purity and degradation products using GC-FID/GC-MS or HPLC.

The following diagram outlines a general workflow for conducting a stability study.

General Workflow for Stability Testing

```
Obtain High-Purity
1-Acetylcyclohexene Sample
        │
        ▼
Develop & Validate
Stability-Indicating Method
(e.g., GC-FID, HPLC)
        │
        ▼
Initial Analysis (Time 0)
- Purity
- Appearance
- Degradation Products
        │
        ▼
Place Samples in
Stability Chambers
   ┌────┼────┐
   ▼    ▼    ▼
```

Accelerated Conditions (e.g., 40°C/75% RH)	Long-Term Conditions (e.g., 25°C/60% RH or 2-8°C)	Photostability Conditions

```
   └────┼────┘
        ▼
Analyze Samples at
Pre-defined Time Points
        │
        ▼
Data Analysis
- Purity vs. Time
- Identify Degradants
        │
        ▼
Determine Shelf-Life
and Optimal Storage
```

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Caption: A generalized experimental workflow for assessing the stability of a chemical compound.

Conclusion

While **1-Acetylcyclohexene** is a relatively stable organic compound, its purity and integrity are best preserved by adhering to strict storage protocols. For applications where purity is paramount, such as in drug development and synthesis of active pharmaceutical ingredients, it is highly recommended to perform in-house stability studies to establish a reliable shelf-life under specific laboratory conditions. Storing **1-Acetylcyclohexene** in a cool, dark, and inert environment will minimize the risk of degradation and ensure its suitability for its intended use.

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